

Personal protective equipment for handling 2'-Bromoacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Bromoacetophenone

Cat. No.: B1265738

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Essential Safety and Handling Guide for 2'-Bromoacetophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2'-Bromoacetophenone** (CAS No. 2142-69-0), a chemical intermediate common in organic synthesis. Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Safety Summary

2'-Bromoacetophenone is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Some sources also indicate that it can cause severe skin burns and eye damage.^{[4][5]} It is harmful if swallowed or inhaled.

Signal Word: Warning or Danger

Key Hazards:

- Skin Corrosion/Irritation
- Serious Eye Damage/Eye Irritation

- Specific target organ toxicity (single exposure), primarily affecting the respiratory system

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2'-Bromoacetophenone** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₈ H ₇ BrO
Molecular Weight	199.04 g/mol
Appearance	Light yellow to dark green solid
Melting Point	46 - 51 °C / 114.8 - 123.8 °F
Boiling Point	135 °C / 275 °F @ 18 mmHg
Flash Point	> 110 °C / > 230 °F
Solubility	Practically insoluble in water

Operational Plan: Safe Handling of 2'-Bromoacetophenone

This section outlines the step-by-step procedures for safely handling **2'-Bromoacetophenone** in a laboratory setting.

Engineering Controls

- Ventilation: Always handle **2'-Bromoacetophenone** in a well-ventilated area. A chemical fume hood is required for all operations that may generate dust or vapors.
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2'-Bromoacetophenone**:

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or glasses conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn when handling larger quantities.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, Viton®). Gloves must be inspected for integrity before each use and disposed of properly after handling the chemical.
Skin and Body Protection	A buttoned lab coat is required. For larger-scale work, a chemical-resistant apron or suit may be necessary.
Respiratory Protection	For most lab-scale operations under a fume hood, no additional respiratory protection is needed. If a risk assessment indicates potential for exceeding exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.

Step-by-Step Handling Protocol

- Preparation:
 - Designate a specific area within a chemical fume hood for the handling of **2'-Bromoacetophenone**.
 - Ensure all necessary PPE is donned correctly.
 - Assemble all required equipment (spatulas, weigh boats, glassware, etc.) within the fume hood.
- Weighing and Transfer:
 - Carefully open the container of **2'-Bromoacetophenone** inside the fume hood.

- Use a clean, dry spatula to transfer the desired amount of the solid to a tared weigh boat or directly into the reaction vessel.
- Avoid creating dust. If dust is generated, ensure the fume hood sash is at the appropriate height to capture it.
- Dissolution:
 - Add the solvent to the vessel containing the **2'-Bromoacetophenone**.
 - Stir the mixture gently to dissolve the solid.
- Post-Handling:
 - Securely close the container of **2'-Bromoacetophenone**.
 - Decontaminate all equipment that came into contact with the chemical.
 - Wipe down the work surface within the fume hood.
 - Properly dispose of all contaminated waste (see Disposal Plan below).
 - Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly.

Emergency Procedures

Exposure Route	Immediate Action
Inhalation	Move the affected person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation occurs.
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention.
Spill	Evacuate the area. Ensure adequate ventilation. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, silica gel). Sweep or scoop up the material and place it into a suitable, closed container for disposal. Avoid generating dust.

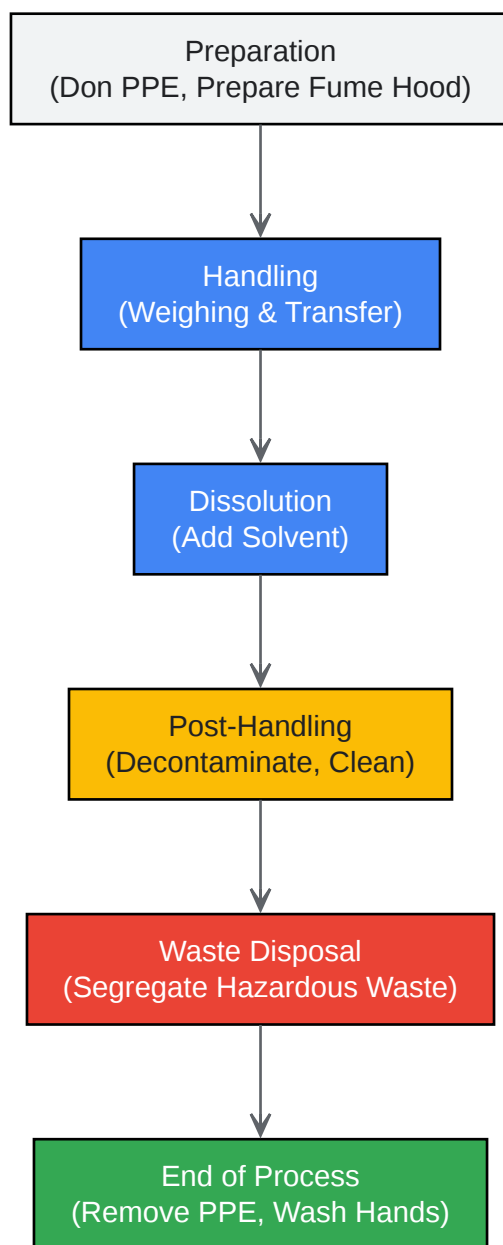
Disposal Plan

All waste containing **2'-Bromoacetophenone** is considered hazardous waste and must be disposed of accordingly.

- Chemical Waste:
 - Collect all unused **2'-Bromoacetophenone** and solutions containing it in a clearly labeled, sealed, and appropriate hazardous waste container.
- Contaminated Materials:

- All disposable items that have come into contact with **2'-Bromoacetophenone** (e.g., gloves, weigh boats, paper towels) must be collected in a designated, sealed hazardous waste container.
- Disposal Procedure:
 - Dispose of all waste in accordance with local, state, and federal regulations. Do not dispose of down the drain. Contact your institution's environmental health and safety department for specific disposal procedures.

Workflow for Safe Handling of 2'-Bromoacetophenone



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Caption: Workflow for the safe handling of **2'-Bromoacetophenone**.

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References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. beta.lakeland.edu [beta.lakeland.edu]
- 4. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2'-Bromoacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265738#personal-protective-equipment-for-handling-2-bromoacetophenone]

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